

Technical Guide: Water Solubility of 4-(Cyclohexylamino)butane-1-sulfonic Acid

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Compound of Interest

4-(Cyclohexylamino)butane-1sulfonic acid

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This technical guide provides an in-depth overview of the water solubility of **4- (cyclohexylamino)butane-1-sulfonic acid** (also known as CABS), a compound relevant to researchers, scientists, and professionals in drug development. This document compiles available quantitative data, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for this process.

Core Topic: Water Solubility and Physicochemical Properties

4-(Cyclohexylamino)butane-1-sulfonic acid is a zwitterionic buffer, meaning it contains both acidic and basic centers. Its structure, featuring a sulfonic acid group and a secondary amine, dictates its physicochemical properties, including its solubility in aqueous solutions.

Data Presentation

The following table summarizes the key physicochemical properties of **4- (cyclohexylamino)butane-1-sulfonic acid**, with a focus on its water solubility.



Property	Value	Source
Water Solubility	0.176 g/mL (clear, colorless solution)	[1][2]
Molecular Formula	C10H21NO3S	[1][2]
Molecular Weight	235.34 g/mol	[1][2]
рКа	10.7 (at 25°C)	[1][2]
LogP	-2 (at 20°C and pH 7-13)	[1][2]
Physical Form	Solid	[1][2]
Density	1.17 ± 0.1 g/cm³ (Predicted)	[1][2]

Experimental Protocols

While specific experimental data for the determination of **4-(cyclohexylamino)butane-1-sulfonic acid**'s water solubility is not extensively published, a standard protocol for determining the aqueous solubility of a solid organic compound can be reliably applied. The following methodology is based on the shake-flask method, a widely accepted technique for solubility measurement.

Objective:

To determine the aqueous solubility of **4-(cyclohexylamino)butane-1-sulfonic acid** at a specified temperature (e.g., 25°C).

Materials:

- 4-(Cyclohexylamino)butane-1-sulfonic acid (high purity)
- · Distilled or deionized water
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge



- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm)
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC, or a properly calibrated pH meter and titration equipment)
- Scintillation vials or other suitable sealed containers

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of 4-(cyclohexylamino)butane-1-sulfonic acid to a series of scintillation vials containing a known volume of distilled water. The excess solid is crucial to ensure that equilibrium is reached from a state of supersaturation.
 - Seal the vials to prevent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the samples for a sufficient period to ensure that equilibrium is reached. A typical duration is 24 to 48 hours. Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature to allow the excess solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the samples at a controlled temperature.



· Sample Collection and Dilution:

- Carefully withdraw an aliquot of the clear supernatant using a pre-warmed pipette to avoid temperature-induced precipitation.
- \circ Filter the aliquot through a syringe filter (0.45 μ m) that has been pre-equilibrated at the experimental temperature.
- Accurately dilute the filtered solution with a known volume of solvent to bring the concentration within the linear range of the analytical method.

Quantification:

- Analyze the concentration of 4-(cyclohexylamino)butane-1-sulfonic acid in the diluted samples using a validated analytical method.
 - HPLC: A reversed-phase HPLC method with UV detection is often suitable for compounds with a chromophore.
 - UV-Vis Spectrophotometry: If the compound has a suitable chromophore and a standard curve is established.
 - Titration: Given the acidic and basic nature of the compound, acid-base titration can be employed.

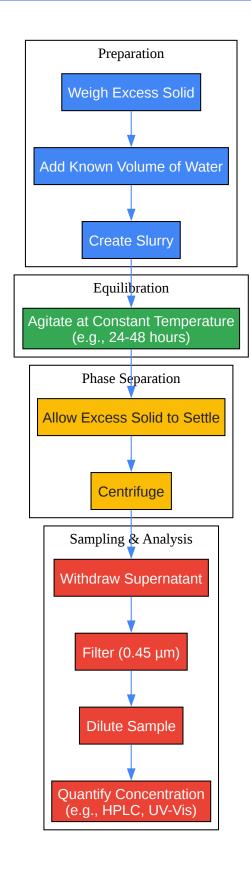
Data Analysis:

- Calculate the concentration of the saturated solution from the mean of multiple determinations, taking into account the dilution factor.
- Express the solubility in appropriate units, such as g/mL, mg/L, or mol/L.

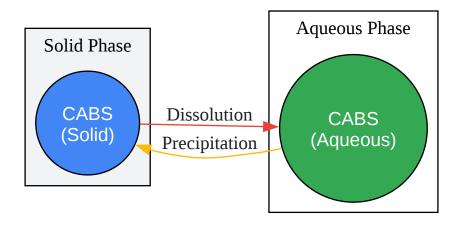
Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of water solubility and a conceptual representation of the dissolution process.









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